

An In-depth Technical Guide to the Physical Properties of 1,1-Dibromoethylene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Dibromoethylene

Cat. No.: B1218783

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of **1,1-Dibromoethylene**, specifically its boiling point and density. The information is presented to be a valuable resource for laboratory and research applications.

Core Physical Properties

1,1-Dibromoethylene, also known as vinylidene bromide, is a halogenated alkene with the chemical formula $C_2H_2Br_2$. Understanding its physical properties is crucial for its handling, application in synthesis, and purification processes.

Quantitative Data

The boiling point and density of **1,1-Dibromoethylene** are summarized in the table below. These values are critical for experimental design, particularly in distillation and reaction setups.

Physical Property	Value	Units
Boiling Point	92 °C[1]	Degrees Celsius (°C)
Boiling Point	92.05 °C[2]	Degrees Celsius (°C)
Density	2.178[1]	grams per milliliter (g/mL)
Density	2.1779[2]	grams per milliliter (g/mL)

Experimental Protocols

The determination of the physical properties of **1,1-Dibromoethylene** would follow standard laboratory procedures for organic compounds.

Boiling Point Determination:

A common and accurate method for determining the boiling point of a liquid like **1,1-Dibromoethylene** is through distillation or the reflux method.^[3]

- **Distillation Method:** A simple distillation apparatus would be set up with a sample of **1,1-Dibromoethylene** in the distilling flask, along with boiling chips. The liquid is heated, and the temperature is monitored with a thermometer placed at the vapor outlet. The stable temperature at which the liquid actively boils and its vapor condenses is recorded as the boiling point.^[3] It is important to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.
- **Reflux Method:** An alternative method involves heating the sample under reflux. A condenser is placed vertically on top of the flask containing the **1,1-Dibromoethylene**. The sample is heated to a gentle boil. A thermometer is positioned to measure the temperature of the vapor that is in equilibrium with the boiling liquid. This temperature represents the boiling point.^[3]
- **Micro-Boiling Point Determination:** For smaller sample quantities, a micro-boiling point technique can be employed. This involves heating a small amount of the liquid in a capillary tube and observing the temperature at which a continuous stream of bubbles emerges and then ceases upon cooling.^[4]

Density Determination:

The density of a liquid can be determined using several methods.

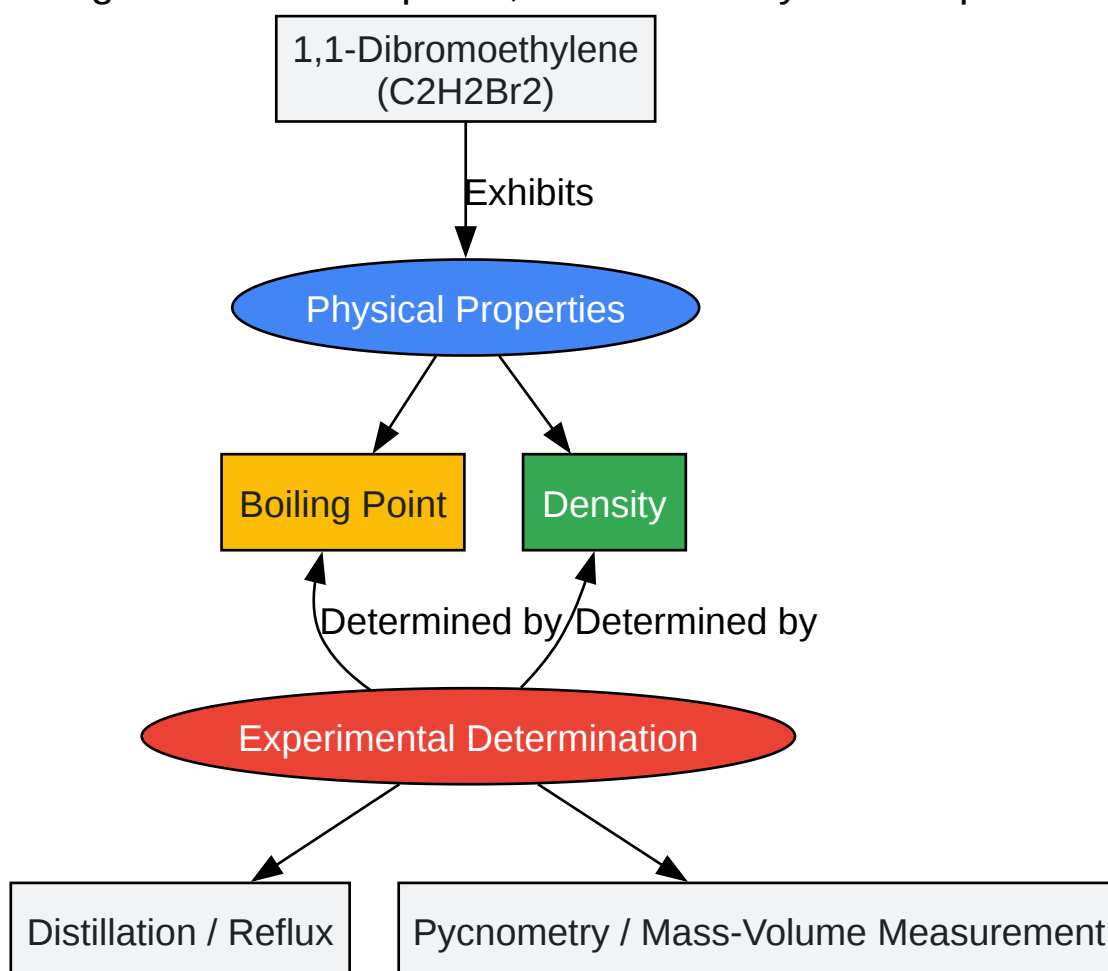
- **Pycnometer Method:** A pycnometer, a flask with a specific, accurately known volume, is weighed empty. It is then filled with **1,1-Dibromoethylene** and weighed again. The mass of the liquid is determined by subtraction. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer. This method is capable of high precision.

- **Mass and Volume Measurement:** A straightforward method involves measuring a specific volume of **1,1-Dibromoethylene** using a graduated cylinder or a pipette and then weighing this volume on an analytical balance. The density is calculated as mass divided by volume. While simpler, the precision of this method is dependent on the accuracy of the volume measurement.^[5]

Logical Relationships

The following diagram illustrates the logical flow from the molecular structure of **1,1-Dibromoethylene** to its physical properties and the experimental methods used for their determination.

Logical Relationship of 1,1-Dibromoethylene Properties



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Caption: Logical flow from molecular identity to physical properties and their experimental determination.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 1,1-Dibromoethylene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218783#physical-properties-of-1-1-dibromoethylene-boiling-point-and-density]

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